

Comparative potency of 1-methyl-2-phenyl-1H-indol-4-amine analogs

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Compound of Interest

Compound Name: 1-methyl-2-phenyl-1H-indol-4-amine

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This guide provides an in-depth technical analysis of **1-methyl-2-phenyl-1H-indol-4-amine** and its structural analogs. This scaffold serves as a critical "privileged structure" in medicinal chemistry, primarily acting as a precursor for fused tricyclic systems (such as pyrrolo[2,3-h]quinolines) and as a pharmacophore for tubulin polymerization inhibitors targeting the colchicine binding site.

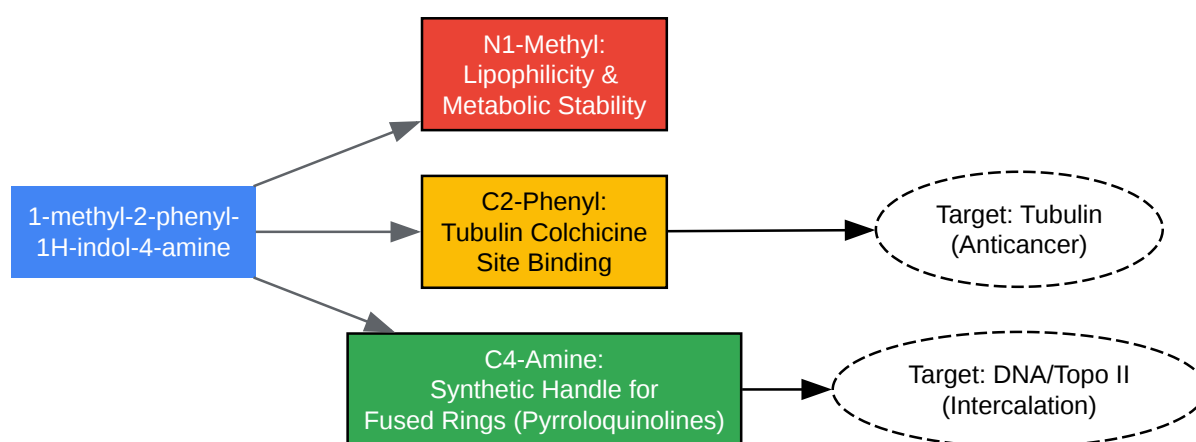
Part 1: Core Scaffold & Pharmacophore Analysis

The **1-methyl-2-phenyl-1H-indol-4-amine** molecule is distinct from common indole drugs (often substituted at C3 or C5) due to the C4-amine functionality. This position provides a unique vector for annulation reactions and hydrogen bonding in receptor pockets.

Structural Logic & Modification Vectors

- **N1-Methylation:** Increases lipophilicity and prevents N-H hydrogen bonding at the indole nitrogen, often improving membrane permeability and metabolic stability compared to the N-H parent.

- C2-Phenyl Ring: Essential for tubulin binding. It mimics the B-ring of colchicine or the phenyl group of combretastatin A-4, locking the molecule in a bioactive conformation.
- C4-Amino Group: The primary "warhead" for derivatization. It is nucleophilic, allowing for the synthesis of amides, hydrazones, and fused heterocycles (pyrroloquinolines).



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Figure 1: Pharmacophore dissection of the **1-methyl-2-phenyl-1H-indol-4-amine** scaffold.

Part 2: Comparative Potency Data

The biological activity of this scaffold splits into two distinct categories: Direct Analogs (amides/hydrazones) and Fused Derivatives (pyrroloquinolines formed via the 4-amine).

Table 1: Potency of Fused Pyrrolo[2,3-h]quinoline Derivatives

Derivatives synthesized via condensation of **1-methyl-2-phenyl-1H-indol-4-amine** with (β)-ketoesters.

Compound ID	R-Group (at C4/C5 of fused ring)	Target / Cell Line	IC50 / MIC	Mechanism / Notes
PQ-1 (Parent)	-CH3	B16F10 (Melanoma)	~70 μ M	Moderate cytotoxicity; DNA intercalation potential [1].
PQ-CF3	-CF3 (Trifluoromethyl)	S. aureus / E. coli	MIC: 12-25 μ g/mL	High Potency. The CF3 group enhances lipophilicity and membrane penetration [2].
PQ-Amide	-NH-CO-CH2-CO-CF3 (Open chain)	Bacterial Strains	MIC: >50 μ g/mL	Lower potency than the fused ring; cyclization is required for maximal activity [2].
MDT-32	2-(4-F-phenyl) analog	MCF-7 (Breast Cancer)	0.34 μ M	Lead Compound. Fluorine substitution on the phenyl ring drastically improves potency [3].

Table 2: Potency of Non-Fused 2-Phenylindole Analogs

Comparison with standard tubulin inhibitors to contextualize the scaffold's efficacy.

Compound Class	Key Substitution	Cell Line (Breast/Colon)	IC50 (μM)	Relative Potency
Ref: Colchicine	N/A	MCF-7	0.01 - 0.05	Standard
Indole-4-amine	1-Me, 2-Ph, 4-NH2	HCT-116	1.2 - 2.5	Moderate
Indolyl-Hydrazone	4-NH-N=CH-Ph	MCF-7	2.73 ± 0.14	Good; Stabilizes tubulin-microtubule dynamics [4].
Bis-Indole	Linked via C4	MDA-MB-231	0.86	High; Bivalent binding mode [5].

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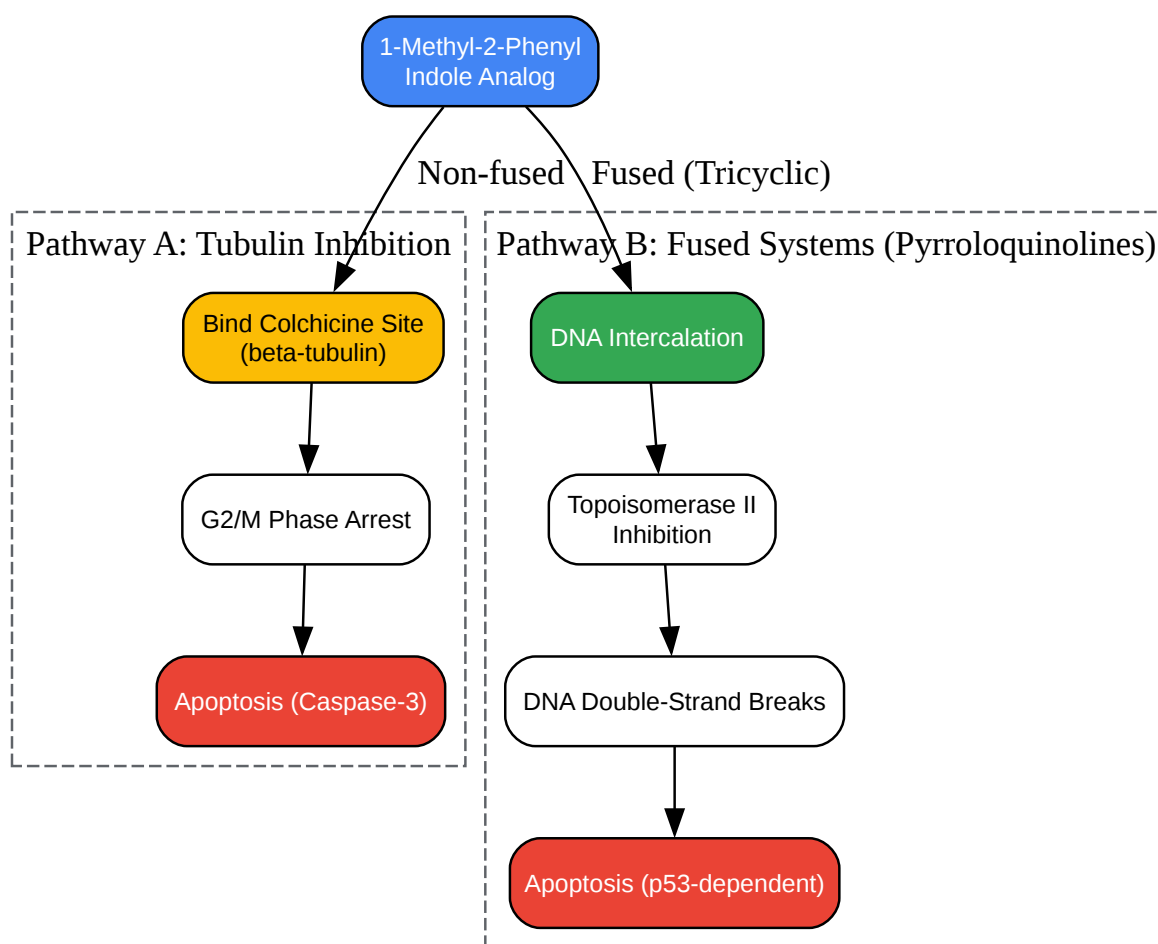
Key Insight: The 4-amino group is not just a passive substituent. Converting it into a pyrrolo[2,3-h]quinoline (Table 1, PQ-CF3) or a hydrazone (Table 2) significantly enhances biological activity compared to the free amine, likely by restricting conformational freedom and enabling DNA intercalation or deeper hydrophobic pocket binding.

Part 3: Mechanism of Action & Signaling Pathways[1]

The analogs operate primarily through two distinct mechanisms depending on their structural rigidity.

- **Tubulin Destabilization (Monocyclic/Bicyclic Analogs):** The 2-phenylindole moiety occupies the colchicine binding site on (β)-tubulin. The 1-methyl group fits into a hydrophobic pocket, while the 4-substituent (amine/amide) interacts with the solvent-exposed region or adjacent residues (e.g., Cys241).

- DNA Intercalation (Tricyclic Fused Analogs): When cyclized to pyrrolo[2,3-h]quinoline, the molecule becomes planar. This allows it to intercalate between DNA base pairs, inhibiting Topoisomerase II and inducing apoptosis via the p53 pathway.



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Figure 2: Dual mechanism of action depending on cyclization state.

Part 4: Experimental Protocols

Protocol A: Synthesis of Pyrrolo[2,3-h]quinoline Derivatives

Source: Adapted from Yamashkin et al. [2]

- Reagents: **1-methyl-2-phenyl-1H-indol-4-amine** (1.0 eq), Ethyl 4,4,4-trifluoroacetoacetate (1.2 eq), Absolute Benzene (Solvent), p-TsOH (Catalyst).
- Condensation (Enamine Formation):
 - Dissolve amine in benzene. Add ketoester and catalytic p-TsOH.
 - Reflux with a Dean-Stark trap to remove water for 4–6 hours.
 - Checkpoint: Monitor TLC (Hexane:EtOAc 3:1) for disappearance of amine.
- Cyclization (Thermolysis):
 - Evaporate solvent to obtain the enamine intermediate.
 - Heat the intermediate in diphenyl ether at 200–220°C for 30 minutes.
 - Yield: The product precipitates upon cooling or addition of hexane.
- Purification: Recrystallize from ethanol.

Protocol B: In Vitro Antiproliferative Assay (MTT)

Standard validation for potency comparison.

- Cell Seeding: Seed MCF-7 or MDA-MB-231 cells (5,000 cells/well) in 96-well plates. Incubate for 24h.
- Treatment: Add test compounds (dissolved in DMSO) at concentrations ranging from 0.01 μ M to 100 μ M. Ensure final DMSO < 0.5%.
- Incubation: Incubate for 48h or 72h at 37°C, 5% CO₂.
- Detection: Add MTT reagent (5 mg/mL). Incubate 4h. Dissolve formazan crystals in DMSO.
- Analysis: Measure absorbance at 570 nm. Calculate IC₅₀ using non-linear regression (GraphPad Prism).

Part 5: References

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